

Spectroscopic Characterization of Isopropyl Benzoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Isopropyl Benzoate*

CAS No.: 939-48-0

Cat. No.: B1672278

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **isopropyl benzoate**, a common fragrance and flavor ingredient, and a versatile solvent and intermediate in the synthesis of pharmaceuticals and other organic compounds. This document presents detailed data from Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), including experimental protocols and visual representations of the molecular structure and fragmentation pathways.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **isopropyl benzoate**.

^1H NMR (Proton Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
8.04	Doublet of doublets	2H	8.0, 1.5	Aromatic Protons (ortho to -COO)
7.54	Triplet	1H	7.5	Aromatic Proton (para to -COO)
7.43	Triplet	2H	7.8	Aromatic Protons (meta to -COO)
5.25	Septet	1H	6.3	-CH- (isopropyl)
1.37	Doublet	6H	6.3	-CH ₃ (isopropyl)

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Assignment
166.2	C=O (ester carbonyl)
132.8	Aromatic C (para to -COO)
130.6	Aromatic C (ipso to -COO)
129.6	Aromatic C (ortho to -COO)
128.3	Aromatic C (meta to -COO)
68.5	-CH- (isopropyl)
22.0	-CH ₃ (isopropyl)

IR (Infrared) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3068	Medium	Aromatic C-H stretch
2983, 2937	Medium	Aliphatic C-H stretch
1716	Strong	C=O (ester carbonyl) stretch
1602, 1585	Medium	Aromatic C=C stretch
1275	Strong	C-O (ester) stretch
1107	Strong	C-O (ester) stretch
711	Strong	Aromatic C-H bend (out-of-plane)

Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
164	25	[M] ⁺ (Molecular Ion)
122	95	[M - C ₃ H ₆] ⁺
105	100	[C ₆ H ₅ CO] ⁺ (Base Peak)
77	60	[C ₆ H ₅] ⁺
51	30	[C ₄ H ₃] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. ¹H NMR Spectroscopy

- Sample Preparation: A solution of **isopropyl benzoate** (approximately 5-10 mg) is prepared in deuterated chloroform (CDCl₃, 0.5-0.7 mL) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution is transferred to a 5 mm NMR tube.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer is used.
- Data Acquisition:
 - The spectrometer is locked onto the deuterium signal of the CDCl_3 .
 - The magnetic field is shimmed to achieve optimal homogeneity.
 - A standard one-pulse sequence is used to acquire the spectrum.
 - Typical parameters include a spectral width of 12 ppm, a pulse width of 30-45 degrees, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 8 to 16 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The free induction decay (FID) is Fourier transformed.
 - The resulting spectrum is phase-corrected.
 - The baseline is corrected.
 - The spectrum is referenced to the TMS signal at 0.00 ppm.
 - The signals are integrated, and the chemical shifts, multiplicities, and coupling constants are determined.

2.1.2. ^{13}C NMR Spectroscopy

- Sample Preparation: A more concentrated solution of **isopropyl benzoate** (approximately 20-50 mg) in CDCl_3 (0.5-0.7 mL) with TMS is prepared and transferred to a 5 mm NMR tube.
- Instrumentation: A 100 MHz (or higher, corresponding to the ^1H frequency) NMR spectrometer is used.
- Data Acquisition:

- A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to singlets for each carbon environment.
- Typical parameters include a spectral width of 200-220 ppm, a pulse width of 30 degrees, and a relaxation delay of 2 seconds.
- A larger number of scans (e.g., 128 to 1024) are acquired due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing:
 - The FID is Fourier transformed.
 - The spectrum is phase- and baseline-corrected.
 - The spectrum is referenced to the CDCl_3 solvent peak at 77.16 ppm, which in turn is referenced to TMS.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is used.[\[1\]](#)[\[2\]](#)
- Sample Preparation: A small drop of neat **isopropyl benzoate** is placed directly onto the ATR crystal (e.g., diamond or zinc selenide).[\[1\]](#)
- Data Acquisition:
 - A background spectrum of the clean, empty ATR crystal is collected to account for atmospheric and instrumental absorptions.
 - The sample spectrum is then recorded.
 - Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} over the range of $4000\text{--}400\text{ cm}^{-1}$.
- Data Processing: The sample spectrum is automatically ratioed against the background spectrum by the instrument's software to generate the final transmittance or absorbance

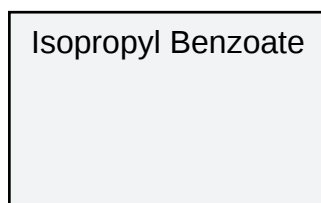
spectrum. The positions of the major absorption bands are then identified.

Mass Spectrometry (MS)

- **Instrumentation:** A mass spectrometer with an electron ionization (EI) source is used, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.
- **Sample Introduction:** A dilute solution of **isopropyl benzoate** in a volatile solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC. The GC column separates the analyte from the solvent and any impurities before it enters the mass spectrometer.
- **Ionization:** In the EI source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the molecules to ionize and fragment.^[3]
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured by a detector, and a mass spectrum is generated by plotting the relative intensity of the ions as a function of their m/z ratio.

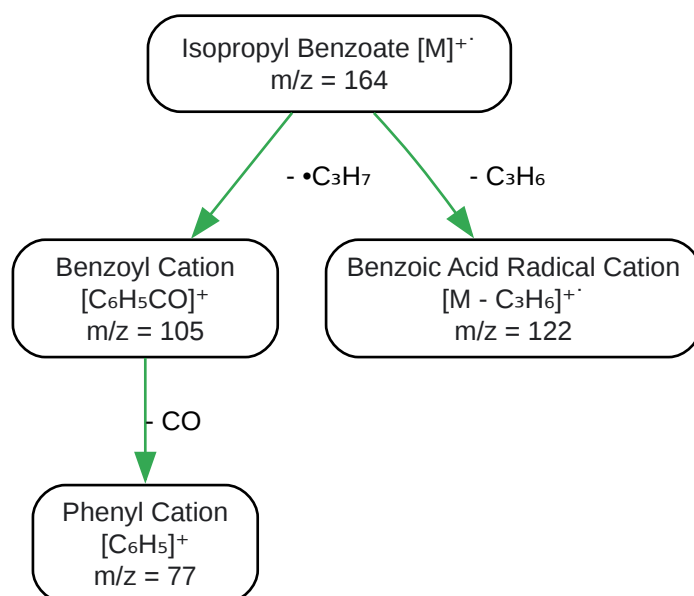
Visualizations

The following diagrams illustrate the structure and fragmentation of **isopropyl benzoate**.



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Figure 1: Chemical structure of **isopropyl benzoate**.



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Figure 2: Major fragmentation pathway of **isopropyl benzoate** in EI-MS.

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References

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- 2. [mt.com](https://www.mt.com) [[mt.com](https://www.mt.com)]
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